

Spectroscopic Profile of Ethyl Dichloroacetate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl dichloroacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **ethyl dichloroacetate** (CAS No. 535-15-9), a key chemical intermediate. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for acquiring these spectra.

Molecular Structure and Properties

Ethyl dichloroacetate (C₄H₆Cl₂O₂) is the ethyl ester of dichloroacetic acid.^{[1][2]} Its structure consists of a dichloroacetyl group attached to an ethoxy group.

- Molecular Formula: C₄H₆Cl₂O₂^{[1][2]}
- Molecular Weight: 157.00 g/mol ^[2]
- Appearance: Liquid
- Boiling Point: 143 °C^[2]
- Density: 1.28 g/mL at 20 °C^[2]

Spectroscopic Data

The following tables summarize the key spectroscopic data for **ethyl dichloroacetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (Proton NMR)

The ^1H NMR spectrum of **ethyl dichloroacetate** shows three distinct signals corresponding to the methine proton of the dichloroacetyl group, the methylene protons of the ethyl group, and the methyl protons of the ethyl group.[\[3\]](#)

Signal	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
A	5.963	Singlet	-	CHCl_2
B	4.337	Quartet	7.1	OCH_2CH_3
C	1.359	Triplet	7.1	OCH_2CH_3

Data obtained in CDCl_3 at 300 MHz.[\[3\]](#)

^{13}C NMR (Carbon-13 NMR)

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Chemical Shift (δ , ppm)	Assignment
164.5	$\text{C}=\text{O}$ (Ester carbonyl)
65.8	CHCl_2
63.2	OCH_2CH_3
13.8	OCH_2CH_3

Note: Specific peak values can vary slightly depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

The IR spectrum of **ethyl dichloroacetate** is characterized by strong absorption bands corresponding to the carbonyl and carbon-chlorine bonds.

Wavenumber (cm ⁻¹)	Intensity	Assignment
1749	Strong	C=O stretch (Ester)[4]
~1200	Strong	C-O stretch
~800	Strong	C-Cl stretch

Mass Spectrometry (MS)

The electron ionization mass spectrum of **ethyl dichloroacetate** shows a molecular ion peak and characteristic fragmentation patterns.

m/z	Relative Intensity	Assignment
156	Moderate	[M] ⁺ (Molecular ion with ³⁵ Cl ₂)
158	Moderate	[M+2] ⁺ (Isotope peak with one ³⁷ Cl)
160	Low	[M+4] ⁺ (Isotope peak with two ³⁷ Cl)
111	Strong	[M - OCH ₂ CH ₃] ⁺
83	Strong	[CHCl ₂] ⁺

The molecular ion has a characteristic isotopic pattern due to the presence of two chlorine atoms.[1]

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy of Liquid Samples

- Sample Preparation:

- Accurately weigh 5-25 mg of **ethyl dichloroacetate**.^{[5][6]}
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean vial.^{[5][7]}
- Ensure the sample is fully dissolved. Gentle vortexing or sonication can be used.^[5]
- Using a Pasteur pipette, transfer the solution into a clean 5 mm NMR tube. To remove any particulate matter, a small plug of cotton or glass wool can be placed in the pipette.^{[7][8]}
- The final solution height in the NMR tube should be approximately 4-5 cm.^{[5][6]}
- Cap the NMR tube securely.^[5]
- Data Acquisition:
 - Wipe the outside of the NMR tube to remove any contaminants.^[5]
 - Insert the NMR tube into the spectrometer's spinner turbine and adjust to the correct depth using a depth gauge.^[5]
 - Lock the spectrometer on the deuterium signal of the solvent.^[5]
 - Shim the magnetic field to optimize its homogeneity and improve spectral resolution.^[5]
 - Tune and match the probe to the desired nucleus (¹H or ¹³C).^[5]
 - Set the appropriate acquisition parameters (e.g., number of scans, spectral width, relaxation delay) and acquire the spectrum.^[5]

FT-IR Spectroscopy of Liquid Samples (ATR Method)

- Sample Preparation:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean and free of any residues from previous measurements.^[9]
 - Place a single drop of neat **ethyl dichloroacetate** directly onto the surface of the ATR crystal.^[9]

- Data Acquisition:
 - Acquire a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum.[\[10\]](#)
 - Lower the ATR press to ensure good contact between the liquid sample and the crystal. [\[10\]](#)
 - Acquire the sample spectrum over the desired spectral range (e.g., 4000 to 400 cm^{-1}).[\[11\]](#) Multiple scans can be averaged to improve the signal-to-noise ratio.[\[11\]](#)
 - Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) after the measurement.[\[12\]](#)

Mass Spectrometry of Volatile Liquids (Electron Ionization)

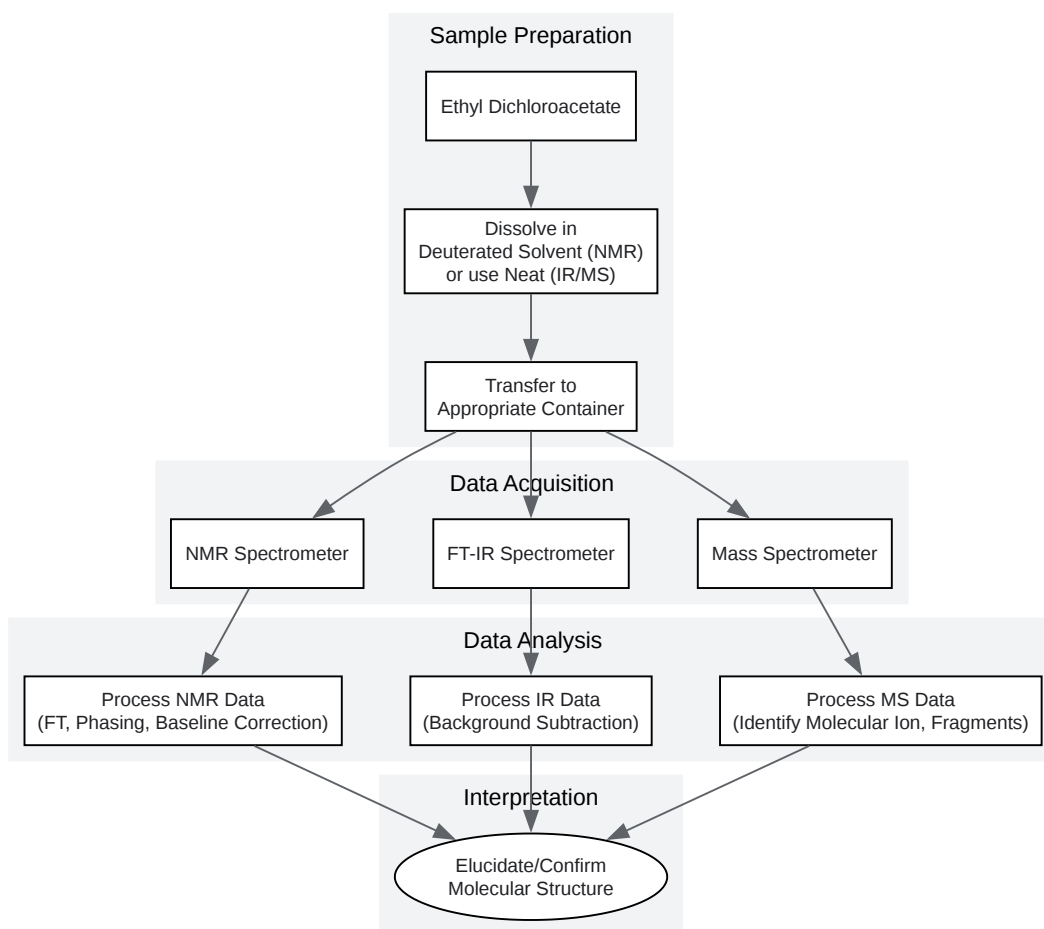
- Sample Introduction:
 - For a volatile liquid like **ethyl dichloroacetate**, direct injection via a heated inlet or a gas chromatography (GC) interface is common.
 - If using a GC-MS system, a small volume (e.g., 1 μL) of a dilute solution of the analyte in a volatile solvent is injected into the GC. The GC separates the components of the mixture before they enter the mass spectrometer.
- Ionization:
 - In the ion source, the gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.[\[13\]](#)
- Mass Analysis:
 - The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole) which separates them based on their mass-to-charge ratio (m/z).
- Detection:

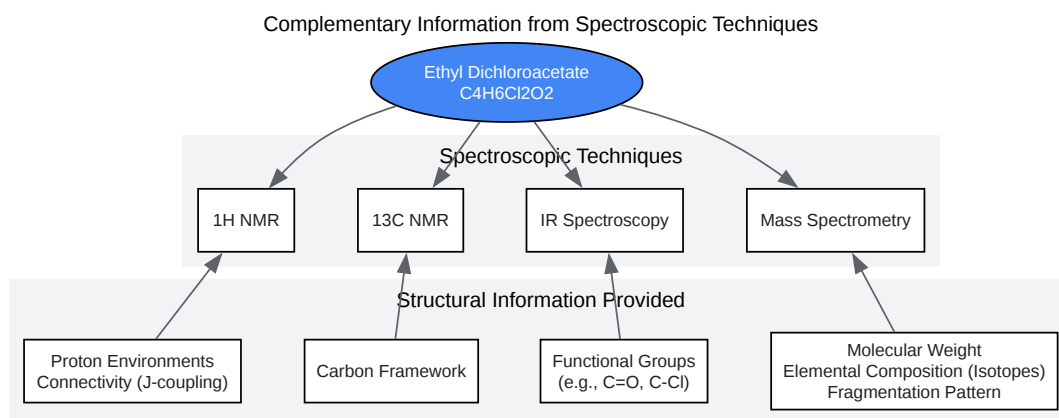
- An electron multiplier or similar detector records the abundance of ions at each m/z value, generating the mass spectrum.

Visualizations

The following diagrams illustrate the workflow of spectroscopic analysis and the complementary nature of the information obtained from different techniques.

Experimental Workflow for Spectroscopic Analysis

[Click to download full resolution via product page](#)Caption: Workflow for Spectroscopic Analysis of **Ethyl Dichloroacetate**.



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Caption: How different spectroscopic techniques probe molecular structure.

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